

Standard Operating Procedure: Handling Vildagliptin in a Laboratory Setting

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Compound of Interest

Compound Name: *Vildagliptin (Standard)*

Cat. No.: *B1682220*

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This document provides essential safety and logistical information for the handling and disposal of Vildagliptin in a research environment. The following procedures are designed to minimize risk to personnel and the environment.

Hazard Identification and Engineering Controls

Vildagliptin is classified as harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.^{[1][2]} Long-lasting harmful effects to aquatic life have also been noted.^{[3][4]} Engineering controls should be the primary method of exposure control.

- Ventilation: Use Vildagliptin in a well-ventilated area.^{[1][2]} A laboratory fume hood or other appropriate local exhaust ventilation is recommended.^{[1][5]}
- Safety Equipment: An eyewash station and safety shower must be readily accessible in the work area.^{[1][2][6]}

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling Vildagliptin.

PPE Category	Item	Specification
Eye/Face Protection	Safety Goggles	Tightly fitting, with side-shields conforming to EN 166 (EU) or NIOSH (US). ^[5] A face shield may also be required. ^[7]
Hand Protection	Chemical-resistant gloves	Impermeable and resistant to the product. Standard BS EN 374:2003 is a minimum requirement. ^[1] Gloves should be inspected before use. ^[1]
Body Protection	Laboratory Coat	Standard lab coat.
Protective Clothing		Fire/flame resistant and impervious clothing may be necessary for larger quantities or specific procedures. ^[5]
Respiratory Protection	Respirator	If exposure limits are exceeded or irritation is experienced, a NIOSH/MSHA approved respirator should be worn. ^[7] Positive-pressure supplied air respirators may be required for high airborne contaminant concentrations. ^[7]

Handling and Storage Procedures

Handling:

- Avoid contact with skin, eyes, and clothing.^{[6][7][8]}
- Do not breathe dust, fume, gas, mist, vapors, or spray.^{[2][7]}
- Avoid the formation of dust and aerosols.^[1]
- Wash hands thoroughly after handling.^{[1][2][7]}

- Do not eat, drink, or smoke when using this product.[2][7]

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[5][7]
- Store at -20°C for long-term storage.[7][8]
- Keep out of reach of children.[7]

Accidental Release Measures

- Personal Precautions: Evacuate personnel to safe areas.[1][7] Wear appropriate personal protective equipment as detailed in Section 2.[7][9] Avoid breathing dust.[1][5]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so.[7] Do not let the product enter drains, water courses, or the soil.[1][2][4][5]
- Containment and Cleaning:
 - For powder spills, cover with a plastic sheet or tarp to minimize spreading.[7]
 - Take up mechanically, placing in appropriate, labeled containers for disposal.[7] Avoid creating dust.[5][7]
 - Clean the contaminated surface thoroughly.[7]

First Aid Measures

- General Advice: If you feel unwell, seek medical advice and show the safety data sheet to the doctor in attendance.[1]
- If Inhaled: Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[2][9] If breathing is difficult, give oxygen.[9]
- In Case of Skin Contact: Immediately wash with plenty of soap and water for at least 15 minutes.[1] Remove contaminated clothing and shoes.[1][9]

- In Case of Eye Contact: Rinse cautiously with water for several minutes.[2] Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes.[2][7] Consult a physician.[7]
- If Swallowed: Do NOT induce vomiting.[7] Rinse mouth with water.[2][5] Never give anything by mouth to an unconscious person.[7] Call a physician or poison control center immediately. [7]

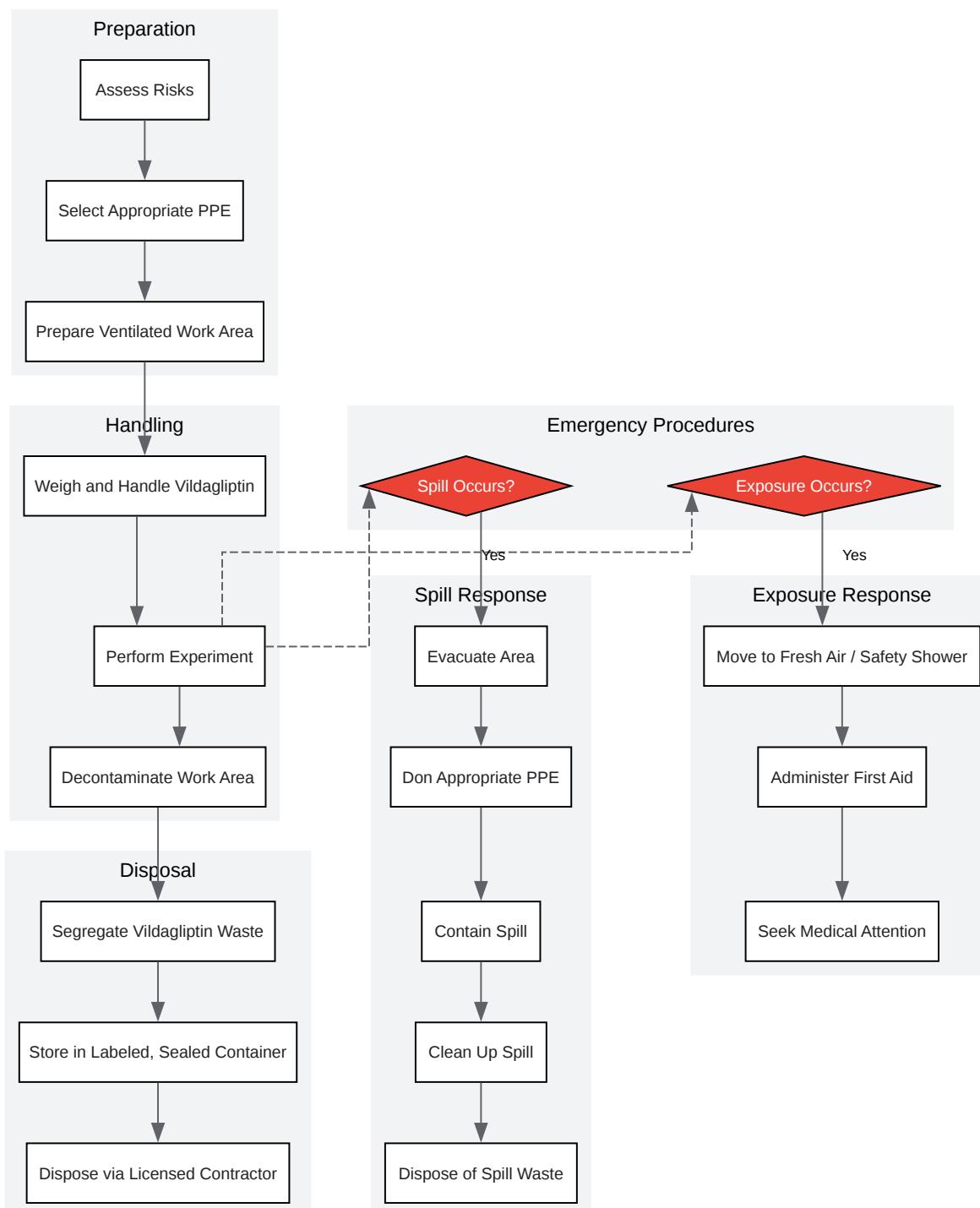
Disposal Plan

Dispose of Vildagliptin waste in accordance with local, regional, national, and international regulations.[3][9]

- Waste Segregation: Designate a specific, clearly labeled container for Vildagliptin waste. Do not mix with other chemical waste unless permitted by your institution's guidelines.[3]
- Containerization: Place the waste in a sealed, non-reactive container.[3]
- Disposal Method: The recommended method for the disposal of pharmaceutical waste is incineration in a licensed hazardous material disposal facility.[3][5] Engage a licensed hazardous material disposal company for final disposal.[3]

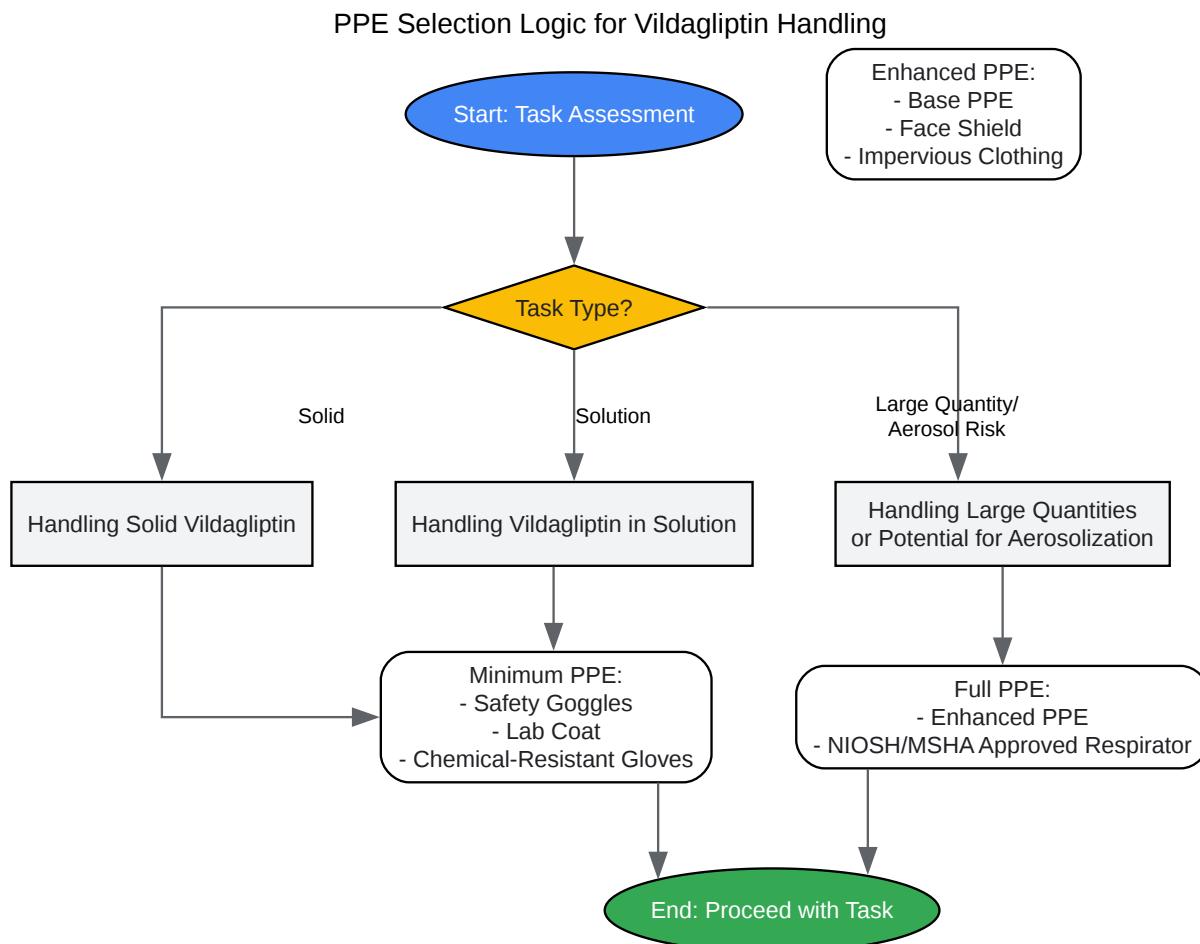
Visual Guides

Vildagliptin Handling and Emergency Workflow



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Caption: Vildagliptin handling and emergency workflow.



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Caption: PPE selection logic for handling Vildagliptin.

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